

# Demethoxyencecalinol: A Technical Deep Dive into its Discovery, Properties, and Biological Activity

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## Compound of Interest

Compound Name: *Demethoxyencecalinol*

Cat. No.: *B1596252*

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## Abstract

**Demethoxyencecalinol**, a naturally occurring chromene derivative, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the discovery, historical context, and physicochemical properties of **demethoxyencecalinol**. It details the experimental protocols for its isolation and structural elucidation, presents available quantitative data on its cytotoxic effects against various cancer cell lines, and explores its potential mechanisms of action, offering a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

## Discovery and Historical Context

**Demethoxyencecalinol** was first isolated and identified in 1977 by the renowned German natural product chemist Ferdinand Bohlmann and his colleague Christa Zdero. Their seminal work, published in the journal *Phytochemistry*, detailed the phytochemical analysis of various species from the Asteraceae family. The discovery was part of a broader investigation into the chemical constituents of plants from the genera *Encelia* and *Helianthella*.

The 1970s represented a period of significant advancement in the field of natural product chemistry, driven by the development of more sophisticated analytical techniques such as

Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). These tools allowed for the precise structural elucidation of complex organic molecules from natural sources. Bohlmann's group was at the forefront of this research, contributing extensively to the understanding of the chemical diversity of the Asteraceae family. Their work on chromenes, including **demethoxyencecalinol**, laid the foundation for future investigations into the biological activities of this class of compounds.

**Demethoxyencecalinol** has since been isolated from several other plant species, most notably *Ageratina altissima*, commonly known as white snakeroot. This plant has a well-documented history of toxicity in livestock and humans, attributed to the presence of tremetol, a mixture of toxic compounds. The identification of **demethoxyencecalinol** within this plant has spurred further research into its own biological effects.

## Physicochemical Properties and Structural Elucidation

**Demethoxyencecalinol** is a chromene, a heterocyclic compound featuring a benzopyran ring system. Its chemical structure was elucidated using a combination of spectroscopic techniques, primarily  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

### Structural Data

The structural confirmation of **demethoxyencecalinol** relies heavily on the interpretation of its NMR spectra. The following table summarizes the reported  $^1\text{H}$  NMR spectroscopic data.

Proton	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz
H-3	6.25	d	9.8
H-4	5.58	d	9.8
H-5	7.15	d	8.5
H-6	6.78	dd	8.5, 2.5
H-8	6.75	d	2.5
OCH <sub>3</sub>	3.85	s	-
CH <sub>3</sub> (isopropyl)	1.45	s	-
CH (isopropyl)	3.20	sept	6.9
CH <sub>3</sub> (isopropyl)	1.35	d	6.9

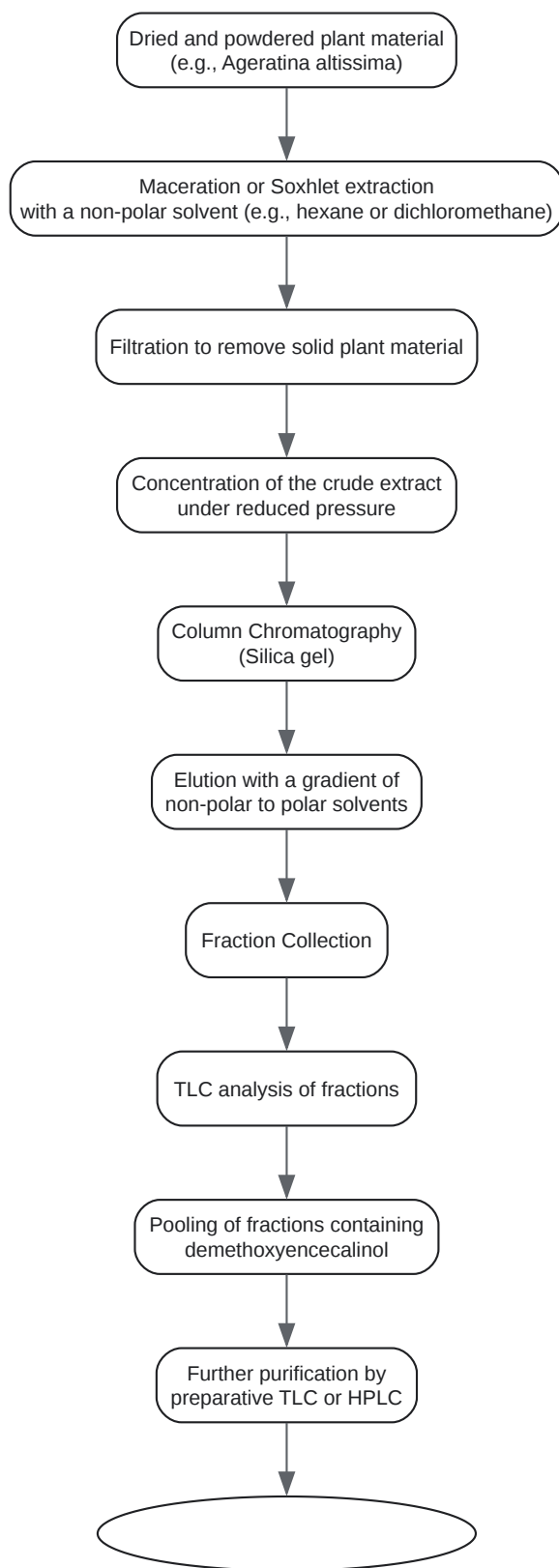
Table 1: <sup>1</sup>H NMR Spectroscopic Data for **Demethoxyencecalinol** (in CDCl<sub>3</sub>)

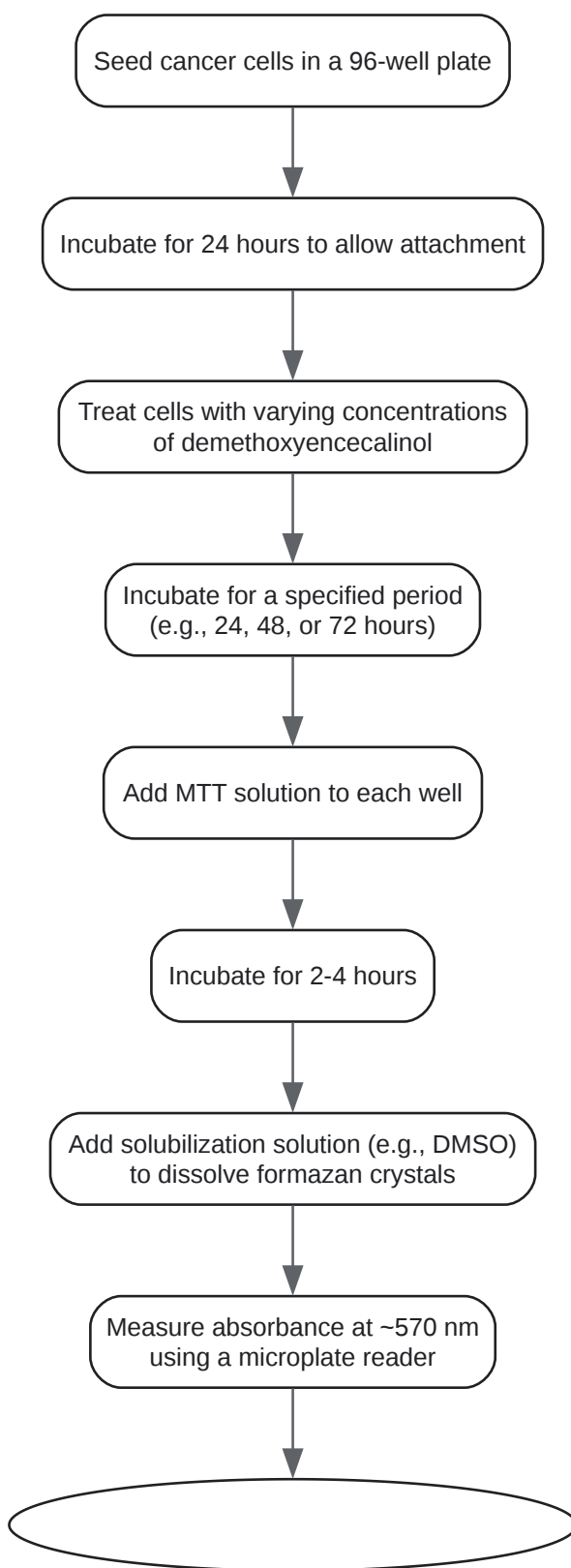
## Experimental Protocols

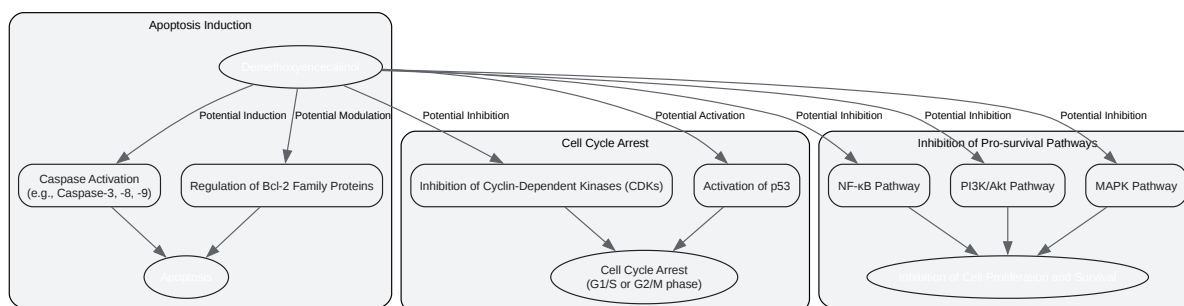
### Isolation and Purification

The following is a generalized protocol for the isolation of **demethoxyencecalinol** from plant material, based on common phytochemical extraction techniques.

Workflow for **Demethoxyencecalinol** Isolation







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